

What are the physical properties of 2',5'-Difluoropropiophenone?

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Compound of Interest

Compound Name: 2',5'-Difluoropropiophenone

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An In-Depth Technical Guide to the Physical Properties of 2',5'-Difluoropropiophenone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is paramount for successful synthesis, formulation, and application. This technical guide provides a detailed overview of the core physical characteristics of **2',5'-Difluoropropiophenone**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Core Physical Properties

2',5'-Difluoropropiophenone is a fluorinated aromatic ketone.[\[4\]](#)[\[5\]](#) Its physical state under standard conditions is a colorless to light yellow liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) The presence of the fluorine atoms and the carbonyl group significantly influences its physical properties, such as polarity, boiling point, and solubility.[\[4\]](#)[\[6\]](#)

Data Summary

The following table summarizes the key quantitative physical properties of **2',5'-Difluoropropiophenone**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ F ₂ O	[1][2][3][7]
Molecular Weight	170.16 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[1][2][3]
Boiling Point	~150-155 °C (at atmospheric pressure)	[1]
68-76 °C (at 5 mmHg)	[2][3]	
Density	1.193 g/cm ³	[1]
Solubility in Water	Low	[1]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
Refractive Index	1.486	[1]
Flash Point	39-40 °C (at 0.5 mmHg)	[1]
CAS Number	29112-90-1	[1][2][3][7]

Experimental Protocols

The following sections detail the methodologies for determining key physical properties of **2',5'-Difluoropropiophenone**. These protocols are based on standard laboratory practices for characterizing liquid organic compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For a compound like **2',5'-Difluoropropiophenone**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology:

- Apparatus Setup: Assemble a standard distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For vacuum

distillation, connect the apparatus to a vacuum pump with a manometer to monitor the pressure.

- Sample Preparation: Place a small volume of **2',5'-Difluoropropiophenone** and a boiling chip into the round-bottom flask.
- Distillation: Begin heating the flask gently. If performing a vacuum distillation, ensure the system is sealed and the desired pressure is achieved before heating.
- Data Recording: Record the temperature at which the liquid is actively boiling and condensing, and the corresponding pressure. The boiling point is the temperature at which a steady stream of distillate is collected.

Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The general principle is "like dissolves like," meaning polar compounds tend to dissolve in polar solvents and nonpolar compounds in nonpolar solvents.[6]

Methodology:

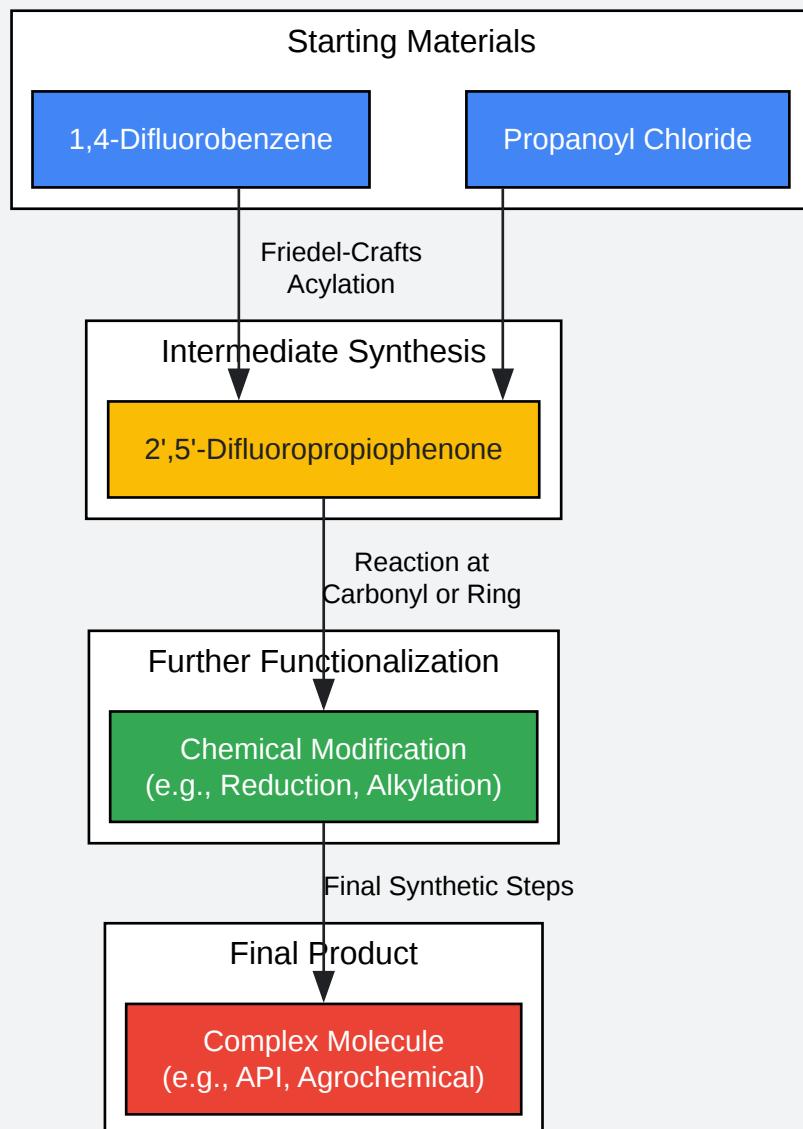
- Solvent Selection: Prepare test tubes containing 1 mL of various solvents, including water (polar, protic), ethanol (polar, protic), and diethyl ether (nonpolar).
- Sample Addition: To each test tube, add a small, measured amount of **2',5'-Difluoropropiophenone** (e.g., 10 mg or a few drops).
- Observation: Vigorously shake each test tube and observe whether the compound dissolves completely, partially, or not at all.
- Classification:
 - Soluble: The compound forms a clear, homogeneous solution.
 - Partially Soluble: Some of the compound dissolves, but a solid or separate liquid phase remains.
 - Insoluble: The compound does not dissolve and remains as a distinct phase.

Role in Organic Synthesis

2',5'-Difluoropropiophenone is a valuable building block in organic synthesis, particularly for introducing a difluorophenyl group into a larger molecule. Its reactivity is centered around the carbonyl group and the activated aromatic ring.

The following diagram illustrates a generalized workflow where **2',5'-Difluoropropiophenone** serves as a key intermediate in the synthesis of more complex molecules, such as active pharmaceutical ingredients (APIs).

Conceptual Workflow: 2',5'-Difluoropropiophenone in Synthesis

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Caption: Role of **2',5'-Difluoropropiophenone** as a synthetic intermediate.

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